

Essential Safety and Logistical Information for Handling Injectafer®

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Compound of Interest

Compound Name: *Injectafer*

Cat. No.: *B3165581*

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For researchers, scientists, and drug development professionals, the proper handling of **Injectafer®** (ferric carboxymaltose injection) is critical to ensure laboratory safety and maintain product integrity. This guide provides essential, step-by-step procedures for the safe handling, administration, and disposal of **Injectafer®**.

Personal Protective Equipment (PPE) and Safety Measures

When handling **Injectafer®**, adherence to standard laboratory safety protocols is crucial. The following personal protective equipment is recommended to minimize exposure and ensure safety.

Recommended Personal Protective Equipment:[1][2]

- **Gloves:** Wear chemically resistant protective gloves.
- **Eye Protection:** Use chemical safety goggles or glasses.
- **Body Protection:** A lab coat or suitable protective clothing should be worn.
- **Respiratory Protection:** In case of inadequate ventilation, respiratory protection may be necessary.[1][2]

Engineering Controls:

- Ensure adequate ventilation in areas where **Injectafer®** is handled.[1][2]
- Emergency eye wash fountains and safety showers should be readily accessible in the immediate vicinity of any potential exposure.[1][2]

Handling and Storage

Proper handling and storage are vital for maintaining the stability and sterility of **Injectafer®**.

Handling:

- Inspect vials visually for particulate matter and discoloration before use.[3][4]
- Handle in accordance with good industrial hygiene and safety procedures.[1][2]
- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in areas where **Injectafer®** is handled.[1][2]

Storage:

- Store unopened vials at controlled room temperature.[4]
- Do not freeze the product.[4][5]
- **Injectafer®** contains no preservatives and each vial is for single-use only.[3][4]

Parameter	Specification	Source
Storage Temperature	20°C to 25°C (68°F to 77°F)	[4]
Permitted Excursions	15°C to 30°C (59°F to 86°F)	[4]
Diluted Solution Stability	Physically and chemically stable for 72 hours at room temperature when diluted in 0.9% NaCl.	[3][6]
Dilution Concentration	Must not be less than 2 mg of iron per mL.	[3][6]

Procedural Guidance for Handling and Disposal

Step 1: Preparation

- Visually inspect the **Injectafer®** vial for any particulate matter or discoloration.[\[3\]](#)
- If diluting for infusion, use sterile 0.9% sodium chloride injection, USP.[\[3\]](#)[\[6\]](#)
- Ensure the final concentration of the infusion is not less than 2 mg of iron per mL in a total volume not exceeding 250 mL.[\[3\]](#)[\[6\]](#)

Step 2: Administration (Simulated Laboratory Environment)

- For intravenous push, the administration rate should be approximately 100 mg (2 mL) per minute.[\[3\]](#)[\[4\]](#)
- For infusion, administer over at least 15 minutes.[\[3\]](#)[\[6\]](#)
- Avoid extravasation (leakage into surrounding tissue) as it may cause long-lasting brown discoloration at the site.[\[4\]](#)[\[5\]](#) Monitor for any signs of this occurrence.[\[4\]](#)[\[5\]](#) If it occurs, administration at that site should be discontinued.[\[4\]](#)[\[5\]](#)

Step 3: Post-Administration Monitoring

- Monitor for signs and symptoms of hypertension following administration.[\[3\]](#)
- Be aware that laboratory assays for serum iron and transferrin-bound iron may be overestimated within 24 hours of administration.[\[3\]](#)[\[4\]](#)

Step 4: Disposal

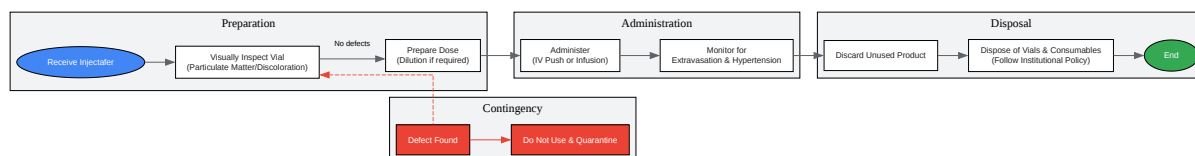
- **Injectafer®** vials are for single-use only.[\[3\]](#)[\[4\]](#)
- Any unused drug remaining after injection must be discarded.[\[3\]](#)[\[4\]](#)
- Dispose of used vials, syringes, and any other contaminated materials in accordance with institutional and local regulations for pharmaceutical waste.

First Aid Measures

In the event of exposure, follow these first aid protocols:

- After Inhalation: Move the individual to fresh air and seek medical attention if symptoms occur.[1]
- After Skin Contact: Remove contaminated clothing and flush the affected area with water for at least 15 minutes. Seek medical attention.[1]
- After Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and obtain medical attention.[1]
- After Ingestion: Rinse mouth and do NOT induce vomiting. Seek medical advice.[1]

Below is a logical workflow for the handling of **Injectafer®** from receipt to disposal.



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Caption: Workflow for handling **Injectafer** from receipt to disposal.

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